

Safeguarding Your Research: A Guide to Handling Pyruvic acid-13C2

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Compound of Interest

Compound Name: Pyruvic acid-13C2

Cat. No.: B15559712

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For researchers, scientists, and drug development professionals, the integrity of your work and your personal safety are paramount. This guide provides essential, immediate safety and logistical information for the handling and disposal of **Pyruvic acid-13C2**, ensuring that you can focus on your research with confidence. While the isotopic labeling of **Pyruvic acid-13C2** does not significantly alter its chemical hazards, it is crucial to handle this compound with the same care as its unlabeled counterpart.

Immediate Safety Concerns

Pyruvic acid is a corrosive and combustible liquid that can cause severe skin burns and eye damage.^{[1][2][3][4][5][6][7]} Inhalation of its vapors may lead to respiratory irritation.^{[2][4][8]} Therefore, adherence to strict safety protocols is non-negotiable.

Personal Protective Equipment (PPE)

A comprehensive personal protective equipment strategy is your first line of defense. The following table summarizes the required PPE for handling **Pyruvic acid-13C2**.

Body Part	Required PPE	Specifications and Best Practices
Eyes/Face	Safety goggles and a face shield	Always wear both for maximum protection against splashes. Ensure goggles provide a complete seal around the eyes.[1][3][5]
Hands	Chemical-resistant gloves	Elbow-length PVC or other appropriate chemical-resistant gloves are recommended.[4] Always inspect gloves for integrity before use and wash hands thoroughly after handling.[1][2]
Body	Protective clothing	A lab coat or chemical-resistant apron should be worn. For larger quantities or in case of a spill, full body protective clothing may be necessary.[1][4][6]
Respiratory	Vapor respirator	Use in a well-ventilated area. If ventilation is inadequate or in the event of a spill, a NIOSH/MSHA approved respirator is required.[1][7][8]

Operational Plan: From Receipt to Use

A systematic approach to handling **Pyruvic acid-13C2** minimizes risks and ensures the compound's stability.

Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.

- Store in a tightly sealed container in a cool, dry, and well-ventilated area, away from heat, sparks, and open flames.[1][2]
- Refrigeration is often recommended; consult the supplier's specific storage temperature guidelines.[1][7] The product may be sensitive to light and air, so store accordingly in light-resistant and airtight containers.[1][2]

Handling and Preparation:

- All handling should be conducted in a chemical fume hood to ensure adequate ventilation.[1]
- Ground all equipment to prevent static discharge, which can be an ignition source.[7]
- When preparing solutions, always add the acid to the solvent slowly; never the other way around.
- Avoid contact with incompatible materials such as bases, strong oxidizing agents, and reducing agents.[1]

Emergency Protocols

In the event of an accidental exposure or spill, immediate and correct action is critical.

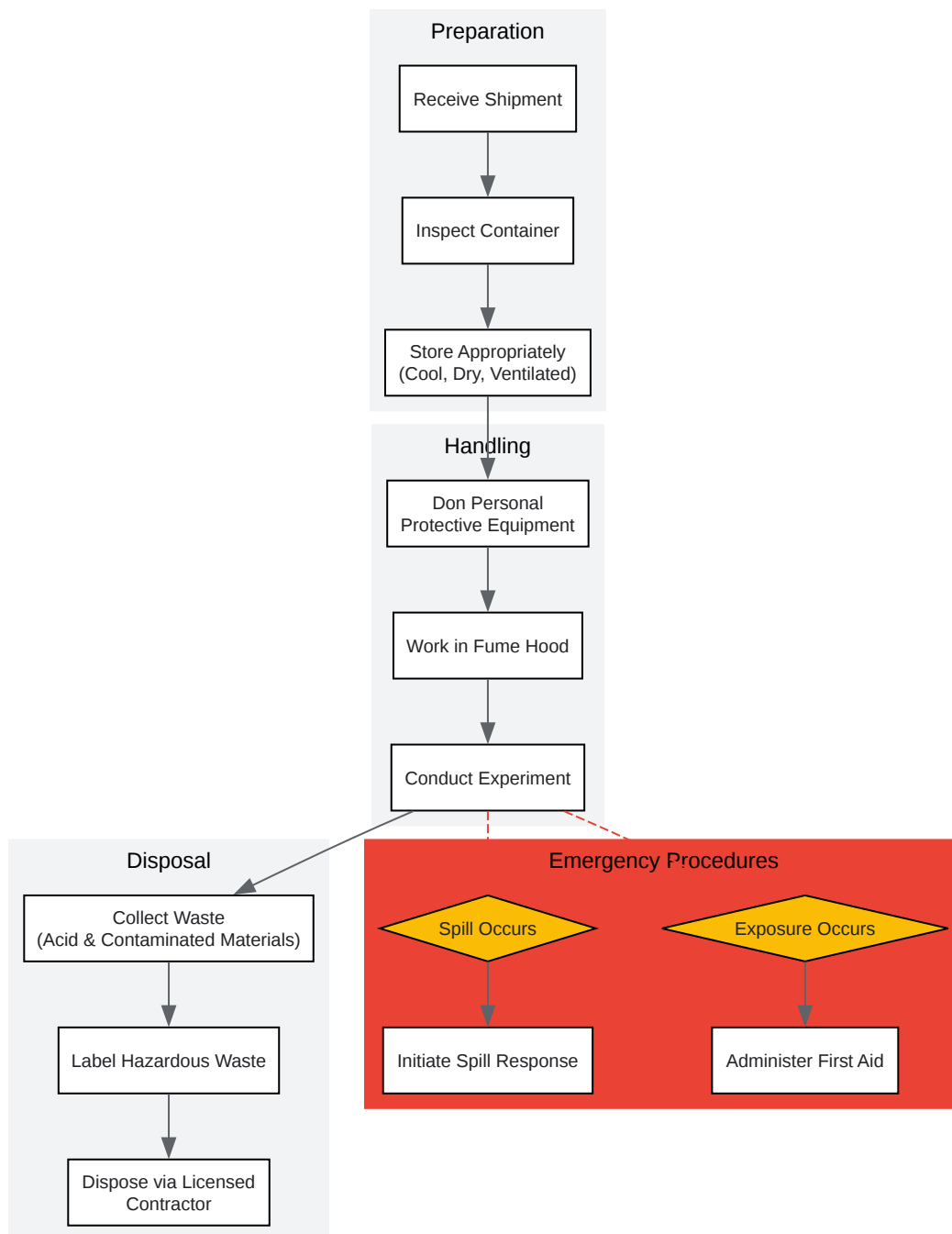
Incident	Immediate Action
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids open. Seek immediate medical attention.[1][5][8]
Skin Contact	Immediately remove all contaminated clothing and rinse the affected skin with large amounts of water for at least 15 minutes. Seek immediate medical attention.[1][2][7]
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[7][8]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.[1][2][3]
Spill	Evacuate the area. Remove all ignition sources. [1] For small spills, absorb with an inert material (e.g., sand, vermiculite) and place in a suitable container for disposal.[1][7] For large spills, contain the spill and follow your institution's hazardous material spill response protocol.[7]

Disposal Plan

Proper disposal of **Pyruvic acid-13C2** and any contaminated materials is a critical final step.

- Waste Classification: Pyruvic acid is considered a hazardous waste.[1][3]
- Containerization: Collect all waste, including empty containers and contaminated absorbents, in clearly labeled, sealed containers.
- Disposal Route: Dispose of the hazardous waste through a licensed contractor, in accordance with all local, regional, and national regulations.[1][2][3] Do not dispose of it down the drain.[3][5]

Pyruvic acid-13C2 Handling Workflow



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Caption: Workflow for the safe handling of **Pyruvic acid-13C2**.

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